

Procedures for safe handling and storage of Methallyl cyanide

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Compound of Interest

Compound Name: *Methallyl cyanide*

Cat. No.: *B1617766*

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Application Notes and Protocols for Methallyl Cyanide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methallyl cyanide (3-Methyl-3-butenenitrile) is a nitrile-containing organic compound used as a research chemical and building block in various synthetic applications.^[1] Like all organic cyanides, it is presumed to be highly toxic and requires stringent safety protocols to prevent exposure. The cyanide ion (CN^-) is a potent cellular respiration inhibitor, and exposure through inhalation, ingestion, or skin contact can be rapidly fatal.^[2] Furthermore, contact with acids or moisture can liberate highly toxic and flammable hydrogen cyanide (HCN) gas.^{[2][3]}

This document provides detailed procedures and safety protocols for the handling, storage, and disposal of **Methallyl cyanide** to ensure the safety of laboratory personnel. Due to the limited availability of specific toxicological and physical hazard data for **Methallyl cyanide**, all procedures are based on a high-precaution approach, treating the compound with the same level of caution as other highly toxic and volatile cyanide compounds.

Hazard Identification and Quantitative Data

Methallyl cyanide is classified as a hazardous compound. It is expected to be fatal if swallowed, in contact with skin, or if inhaled, analogous to other cyanide compounds.^{[3][4]} It is

highly flammable and may form explosive mixtures with air.^[3] Vapors may travel to an ignition source and flash back. Contact with acids, water, or moisture will release deadly hydrogen cyanide gas.^[3]

The following table summarizes the available quantitative data for **Methallyl cyanide**. Fields marked "Not Available" indicate that specific data was not found in the referenced safety literature; in these cases, a conservative approach assuming high hazard is mandatory.

Property	Value	Reference(s)
Chemical Identity		
IUPAC Name	3-Methyl-3-butenenitrile	
Synonyms	Methylallyl cyanide, 3-Methyl-3-butenonitrile	
CAS Number	4786-19-0	
Molecular Formula	C ₅ H ₇ N	
Molecular Weight	81.12 g/mol	
Physical Properties		
Physical State	Liquid (at 20°C)	
Appearance	Clear, Colorless to Slightly Pale Yellow Liquid	
Odor	Bitter almond-like (characteristic of cyanides)	
Boiling Point	152°C at 1.3 kPa	
Freezing Point	9°C	
Flash Point	Not Available	
Vapor Pressure	Not Available	
Density	Not Available	
Safety & Exposure		
OSHA PEL (for Cyanides, as CN)	5 mg/m ³ (8-hour TWA)	
NIOSH REL (for Cyanides, as CN)	5 mg/m ³ (15-min STEL)	
ACGIH TLV (for Cyanides, as CN)	5 mg/m ³ (Ceiling)	

LD ₅₀ (Oral, Rat - Sodium Cyanide)	2.7 - 3.0 mg/kg (for reference)	[2]
<hr/>		
Fire Safety		
Flammability	Highly Flammable Liquid and Vapour	[3]
Extinguishing Media	CO ₂ , dry chemical, or foam	
Hazardous Combustion Products	Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x), Hydrogen cyanide (HCN)	

Note: The exposure limits provided are for general cyanide compounds and not specifically for **Methallyl cyanide**. In the absence of specific data, these limits should be strictly adhered to as a minimum safety standard.

Experimental Protocols

Adherence to the following protocols is mandatory for all personnel working with **Methallyl cyanide**.

Protocol 1: Chemical Acquisition, Transport, and Storage

- Procurement: Purchase the smallest quantity of **Methallyl cyanide** necessary for the planned experiments.
- Receipt and Inspection: Upon receipt, transport the chemical in a sealed, shatter-proof secondary container. Inspect the primary container for any signs of damage or leaks within a certified chemical fume hood.
- Storage Location: Store **Methallyl cyanide** in a designated, locked, and clearly labeled poisons cabinet or refrigerator. The storage area must be cool, dry, and well-ventilated, away from direct sunlight and heat sources.[\[2\]](#)

- Segregation: Ensure **Methallyl cyanide** is segregated from all incompatible materials.[2]
This includes, but is not limited to:
 - Acids and acid fumes (produces HCN gas).
 - Oxidizing agents (e.g., nitrates, peroxides, chlorates).
 - Water and moisture.
- Container Integrity: Keep the container tightly closed at all times. Use a sealable secondary container, such as a polypropylene tub, for additional protection.
- Inventory: Maintain a detailed log of acquisition, use, and disposal for all cyanide compounds.

Protocol 2: Safe Handling and Use

- Designated Area: All work involving **Methallyl cyanide** must be conducted in a designated area within a certified chemical fume hood with a face velocity between 80-120 fpm. Post warning signs indicating the use of a highly toxic cyanide compound.
- Buddy System: Never work alone or after hours when handling cyanides. Inform colleagues in the laboratory before beginning work.[2]
- Personal Protective Equipment (PPE): The minimum required PPE must be worn at all times:
 - Body: A long-sleeved lab coat.
 - Hands: Double gloving with chemical-resistant nitrile or PVC gloves.[2] Check gloves for tears or leaks before use. If contaminated, remove gloves immediately and wash hands.
 - Eyes/Face: Chemical splash goggles and a full-face shield.
 - Clothing: Long pants and closed-toe shoes are mandatory.
- Dispensing and Weighing:
 - Use explosion-proof equipment and non-sparking tools.[1]

- Ground/bond the container and receiving equipment to prevent static discharge.[\[1\]](#)
- If a balance cannot be placed inside the fume hood, tare a sealed container, add the chemical inside the hood, seal the container, and then move it to the balance for weighing.[\[2\]](#)
- Hygiene:
 - Do not eat, drink, or smoke in the laboratory.[\[4\]](#)
 - Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[\[2\]](#)
- Decontamination:
 - All glassware and equipment must be decontaminated within the fume hood after use.
 - First, rinse with a pH 10 buffer solution.
 - Next, rinse with a freshly prepared 10% bleach solution, followed by a final water rinse.
 - Collect all rinsates as hazardous waste.

Protocol 3: Spill Management

- Minor Spill (less than 10 mL, inside a chemical fume hood):
 - Only personnel trained in cyanide spill cleanup should perform this procedure.
 - Ensure appropriate PPE is worn, including double gloves and a face shield.
 - Contain the spill with absorbent pads.
 - Gently cover the spill with paper towels or absorbent pads.
 - Saturate the absorbent material with a pH 10 buffer solution and let it stand for at least 10 minutes.

- Carefully collect all contaminated materials into a dedicated, labeled hazardous waste container.
- Wipe the spill area first with the pH 10 buffer solution, then with a fresh 10% bleach solution.
- Place all cleanup materials in the hazardous waste container.
- Major Spill (greater than 10 mL or any spill outside a fume hood):
 - Evacuate the laboratory immediately and alert all personnel.
 - If safe to do so, turn off ignition sources.
 - Close the laboratory door to contain vapors.
 - Call emergency services (911) and the institution's Environmental Health & Safety (EHS) office immediately.
 - Provide the identity of the spilled material (**Methallyl cyanide**) and the location.
 - Do not re-enter the area until cleared by emergency responders.

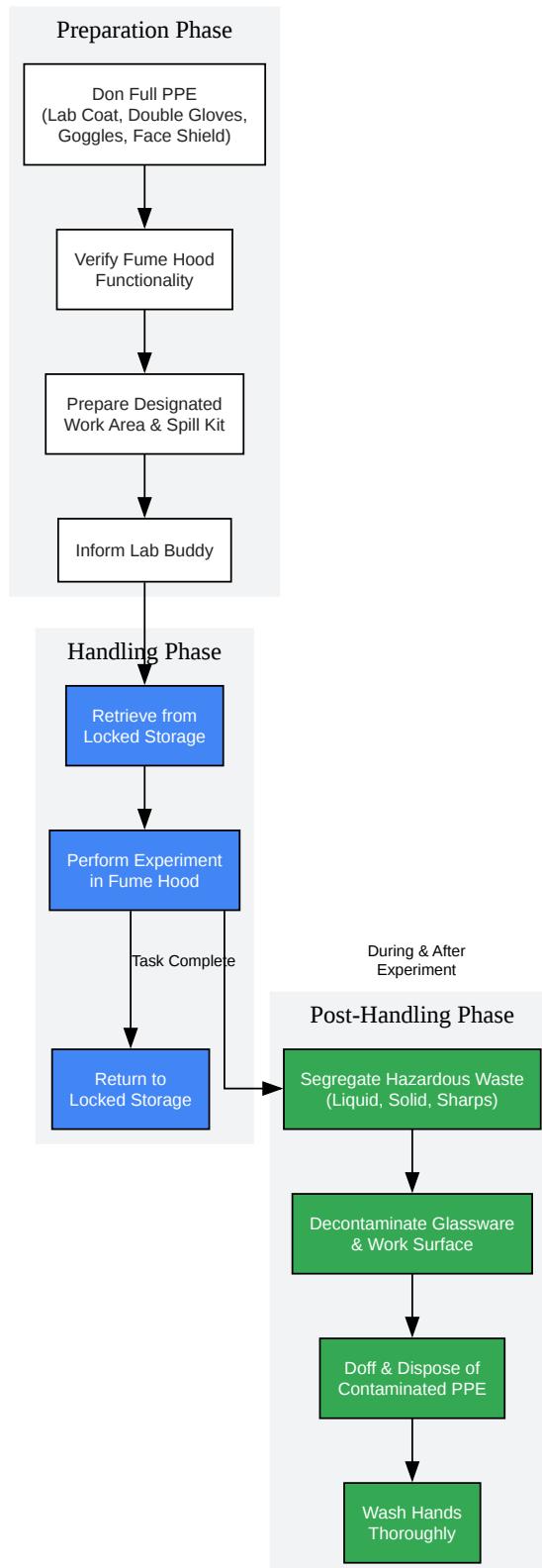
Protocol 4: Waste Disposal

- Waste Classification: All materials contaminated with **Methallyl cyanide** are considered P-listed, acutely hazardous waste.
- Waste Collection:
 - Collect all liquid and solid waste (including contaminated gloves, pipette tips, absorbent pads, and empty containers) in separate, dedicated hazardous waste containers.
 - Waste containers must be made of compatible materials (e.g., high-density polyethylene), not metal.
 - Keep waste containers closed at all times, except when adding waste.

- Labeling: Clearly label all waste containers with "HAZARDOUS WASTE – **Methallyl Cyanide**" and include the words "Toxic" and "Flammable". Do not mix with any other waste streams, especially acids.
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- Disposal: Arrange for pickup and disposal through the institution's EHS office. Do not pour any amount of cyanide waste down the drain. Empty containers must be triple-rinsed (collecting the rinsate as hazardous waste) before disposal, or disposed of directly as hazardous waste.

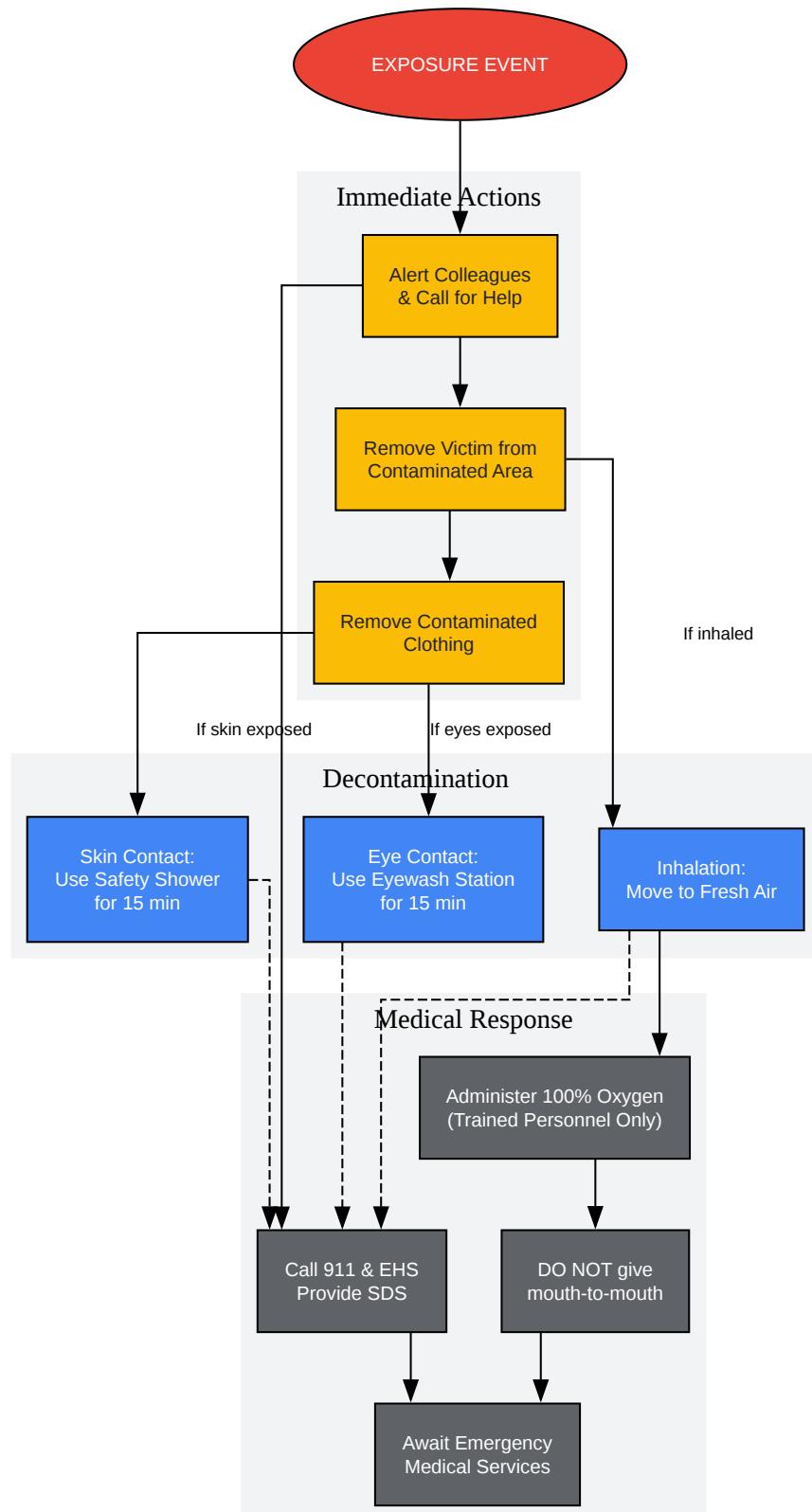
Visualized Workflows and Procedures

Standard Handling Workflow for **Methallyl Cyanide**

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Caption: Logical workflow for the safe handling of **Methallyl cyanide** in a laboratory setting.

Emergency Response Protocol for Personal Exposure



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Caption: Emergency response workflow following personal exposure to **Methallyl cyanide**.

Emergency Procedures

In Case of Exposure

- General: Speed is critical. Immediately call for help and initiate the response workflow.
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water in an emergency shower for at least 15 minutes.
- Eye Contact: Immediately flush eyes with water at an emergency eyewash station for at least 15 minutes, holding eyelids open.
- Inhalation: Move the victim to fresh air at once. If breathing has stopped, trained personnel should provide artificial respiration using a pocket mask with a one-way valve; do not perform mouth-to-mouth resuscitation. Administer 100% oxygen if available and trained to do so.
- Ingestion: Do not induce vomiting. Rinse mouth with water.
- All Exposures: Call 911 and the institutional EHS office immediately. Provide responders with the Safety Data Sheet (SDS). Cyanide poisoning is treated with specific antidotes which can only be administered by trained medical professionals.

In Case of Fire

- If the fire is small and can be extinguished without risk, use a dry chemical, CO₂, or foam extinguisher.
- If the fire is large or involves **Methallyl cyanide** containers, evacuate the area immediately and activate the fire alarm.
- Firefighting requires a self-contained breathing apparatus (SCBA) and full protective gear.
- Be aware that containers may explode when heated, and thermal decomposition will produce hydrogen cyanide gas.

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